

# Personal protective equipment for handling 2-Hydroxy-5-methylbenzophenone

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## Compound of Interest

Compound Name: 2-Hydroxy-5-methylbenzophenone

Cat. No.: B072208

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## Essential Safety and Handling Guide for 2-Hydroxy-5-methylbenzophenone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Hydroxy-5-methylbenzophenone**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and compliant use of this chemical in a laboratory setting.

### Chemical Identifier:

- Name: **2-Hydroxy-5-methylbenzophenone**
- CAS Number: 1470-57-1
- Molecular Formula: C<sub>14</sub>H<sub>12</sub>O<sub>2</sub>[\[1\]](#)
- Molecular Weight: 212.24 g/mol [\[1\]](#)

### Primary Hazards:

- Causes skin irritation (H315)[\[1\]](#)[\[2\]](#)
- Causes serious eye irritation (H319)[\[1\]](#)[\[2\]](#)
- May cause respiratory irritation (H335)[\[1\]](#)

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety.

The following table summarizes the required PPE for handling **2-Hydroxy-5-methylbenzophenone**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields. A face shield may be required for operations with a high risk of splashing. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	To protect against eye irritation from dust particles or splashes. <a href="#">[1]</a> <a href="#">[2]</a>
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene). Inspect gloves for tears or punctures before use. <a href="#">[1]</a> <a href="#">[3]</a>	To prevent skin contact and subsequent irritation. <a href="#">[1]</a> <a href="#">[2]</a>
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used when handling the powder, especially if dust may be generated. <a href="#">[3]</a> <a href="#">[5]</a>	To avoid inhalation of dust, which can cause respiratory tract irritation. <a href="#">[1]</a>
Body Protection	A lab coat or other protective clothing should be worn. <a href="#">[2]</a> <a href="#">[3]</a> For larger quantities or situations with a higher risk of exposure, chemical-resistant clothing may be necessary.	To prevent skin contact with the chemical.

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational plan is crucial for the safe handling of **2-Hydroxy-5-methylbenzophenone**.

## 1. Pre-Handling Preparations:

- Ensure that a properly functioning chemical fume hood is available.
- Locate the nearest eyewash station and safety shower and confirm they are accessible and operational.
- Prepare all necessary equipment, including spatulas for transferring the solid, appropriate containers, and waste disposal receptacles.
- Ensure all containers are clearly labeled with the chemical name and associated hazards.

## 2. Handling the Chemical:

- All manipulations of **2-Hydroxy-5-methylbenzophenone** that could generate dust should be performed within a chemical fume hood to minimize inhalation exposure.[1]
- When transferring the solid, use a spatula. Avoid pouring or any action that could create airborne dust.
- Keep the container tightly closed when not in use.[2]
- Avoid all personal contact, including inhalation and contact with skin and eyes.[2][4]
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

## 3. In Case of a Spill:

- Alert personnel in the immediate vicinity.
- Wearing the appropriate PPE, gently sweep the solid material to avoid creating more dust.
- Collect the spilled material into a labeled container for hazardous waste.
- Clean the spill area with a damp cloth or paper towel, and place these cleaning materials into the hazardous waste container.

## Disposal Plan

Proper disposal of **2-Hydroxy-5-methylbenzophenone** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Segregation and Collection:

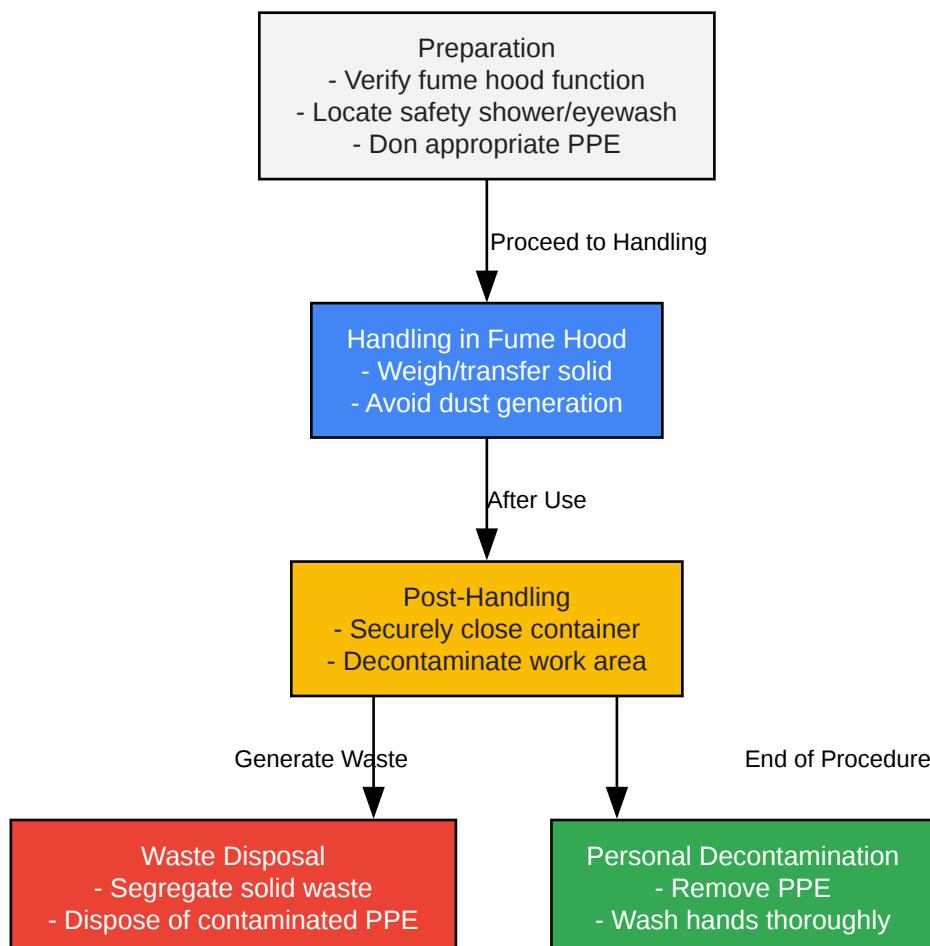
- Solid Waste: Collect unused or contaminated **2-Hydroxy-5-methylbenzophenone** in a clearly labeled, sealed container designated for hazardous chemical waste.
- Contaminated Materials: Dispose of any items that have come into contact with the chemical, such as gloves, weighing papers, and disposable lab coats, in a designated solid hazardous waste container.

### 2. Disposal Method:

- Consult your institution's environmental health and safety (EHS) office for specific disposal guidelines.
- A common method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.
- Always observe all federal, state, and local regulations when disposing of this substance.

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **2-Hydroxy-5-methylbenzophenone**.



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Caption: Workflow for Safe Handling of **2-Hydroxy-5-methylbenzophenone**.

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## References

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